

Safe handling procedures for powdered metaboric acid

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Compound of Interest

Compound Name: Metaboric acid

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Technical Support Center: Powdered Metaboric Acid

This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for the safe handling of powdered **metaboric acid** in a research and development setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with powdered **metaboric acid**?

A1: Powdered **metaboric acid** is considered a hazardous substance.^[1] The primary hazards include:

- Skin and eye irritation: Direct contact can cause skin irritation and serious eye irritation.^{[2][3]}
- Respiratory irritation: Inhalation of dust may cause respiratory irritation.^{[2][3]}
- Reproductive toxicity: It may cause harm to the unborn child and impair fertility.^[1]
- Ingestion: Accidental ingestion can be damaging to an individual's health, causing symptoms like nausea, vomiting, and abdominal pain.^[1]

Q2: What Personal Protective Equipment (PPE) is required when handling powdered **metaboric acid**?

A2: To minimize exposure, the following PPE is recommended:

- Eye Protection: Safety glasses with side shields or chemical goggles.[1]
- Hand Protection: Chemical-resistant gloves such as nitrile rubber, butyl rubber, or polychloroprene are suitable.[1] It is important to replace gloves if they become contaminated.[1]
- Respiratory Protection: A dust mask or an approved respirator should be worn, especially when there is a risk of overexposure to dust.[1][4]
- Protective Clothing: A lab coat, overalls, or a PVC apron should be worn to prevent skin contact.[1]

Q3: What are the proper storage conditions for powdered **metaboric acid**?

A3: **Metaboric acid** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[3][5] It is important to keep it away from incompatible materials such as alkali metals, acetic anhydride, and potassium.[1][6] The recommended storage temperature is between 15-25°C (59-77°F).[4]

Q4: How should I dispose of powdered **metaboric acid** waste?

A4: Waste material must be disposed of in accordance with national and local regulations.[7] Place the waste in a suitable, labeled container for disposal.[1] Do not let the product enter drains.[3][7]

Troubleshooting Guides

Scenario 1: Accidental Skin or Eye Contact

- Issue: Powdered **metaboric acid** has come into contact with skin or eyes.
- Solution:

- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[6][8] Seek medical attention if irritation occurs.[3]
- Eye Contact: Immediately wash out the eyes with fresh running water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally.[1] Remove contact lenses if present and easy to do.[3] Seek medical attention if irritation persists.[3]

Scenario 2: Inhalation of **Metabolic Acid** Dust

- Issue: A researcher has inhaled powdered **metabolic acid** dust.
- Solution:
 - Move the individual to fresh air and keep them at rest.[5][6]
 - If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical assistance.[5][6]
 - Lay the patient down and keep them warm and rested.[1]

Scenario 3: Accidental Ingestion

- Issue: A researcher has accidentally ingested powdered **metabolic acid**.
- Solution:
 - Do NOT induce vomiting.[2]
 - Rinse the mouth with water.[3][5]
 - Never give anything by mouth to an unconscious person.[3][5]
 - Seek immediate medical attention.[9]

Scenario 4: Spill of Powdered **Metabolic Acid**

- Issue: A container of powdered **metabolic acid** has spilled in the laboratory.

- Solution:
 - Minor Spills:
 - Remove all ignition sources.[\[1\]](#)
 - Clean up spills immediately.[\[1\]](#)
 - Use dry clean-up procedures to avoid generating dust.[\[1\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[1\]](#)
 - Place the spilled material into a suitable, labeled container for waste disposal.[\[1\]](#)
 - Major Spills:
 - Evacuate the area and alert emergency responders.[\[1\]](#)
 - Avoid all personal contact, including inhalation of dust.[\[1\]](#)
 - Wear protective clothing when the risk of exposure occurs.[\[1\]](#)

Data Presentation

Exposure Limit Parameter	Value
ACGIH TLV (TWA) for Boric Acid	2 mg/m ³
Oregon Permissible Exposure Limits (Z-3) - Total dust	10 mg/m ³
Oregon Permissible Exposure Limits (Z-3) - Respirable fraction	5 mg/m ³

Data sourced from multiple safety data sheets.[\[1\]](#)

Experimental Protocols

Protocol 1: Safe Handling and Weighing of Powdered **Metaboric Acid**

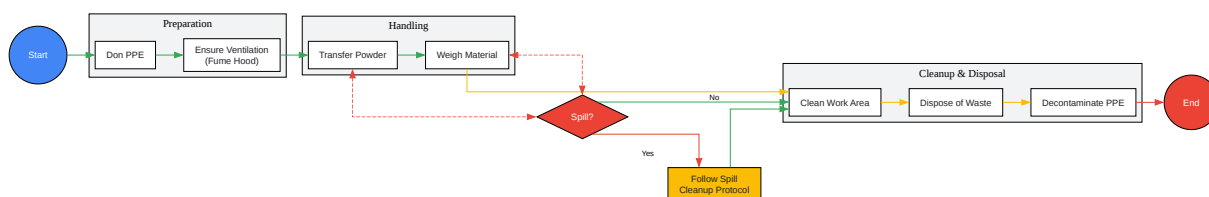
- Preparation:
 - Ensure a well-ventilated area, preferably a fume hood, is used.[\[10\]](#)
 - Don all required Personal Protective Equipment (PPE) as outlined in the FAQs.
 - Have an eyewash station and safety shower readily accessible.[\[6\]](#)
- Handling:
 - Keep the container of **metaboric acid** tightly closed when not in use.[\[8\]](#)[\[10\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)
 - Avoid the formation of dust and aerosols.[\[3\]](#)[\[5\]](#)
- Weighing:
 - Use a scoop or spatula to transfer the powder. Avoid pouring directly from a large container to minimize dust generation.[\[4\]](#)
 - Perform weighing within a chemical fume hood or a ventilated balance enclosure.
- Post-Handling:
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Clean the work area using a method that does not generate dust (e.g., a wet wipe or a vacuum with a HEPA filter).[\[1\]](#)
 - Properly store or dispose of the **metaboric acid**.

Protocol 2: Spill Cleanup Procedure

- Assess the Spill: Determine the size of the spill and if it can be managed safely by lab personnel. For large spills, evacuate and call for emergency response.[\[1\]](#)
- Secure the Area: Restrict access to the spill area.

- Don PPE: Wear appropriate PPE, including a respirator, chemical-resistant gloves, and safety goggles.[1]
- Containment and Cleanup:
 - Use a dry cleanup method to avoid generating dust.[1]
 - Carefully sweep or scoop the spilled powder into a labeled container for hazardous waste.[3]
 - Do not use a standard vacuum cleaner as this will disperse the dust. If a vacuum is used, it must be a HEPA-filtered vacuum approved for hazardous dust.
- Decontamination:
 - Wipe the spill area with a damp cloth to remove any remaining residue.
 - Place all contaminated materials (gloves, wipes, etc.) into the hazardous waste container.
- Disposal: Dispose of the waste according to institutional and local regulations.[6]

Visualizations



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Caption: Workflow for safe handling of powdered **metaboric acid**.

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